

Application Notes and Protocols for Screening Novel Norepinephrine Reuptake Inhibitors

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Compound of Interest

Compound Name: Norepinephrine

Cat. No.: B1679862

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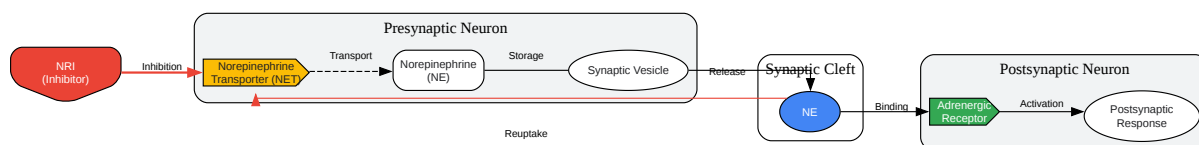
Introduction

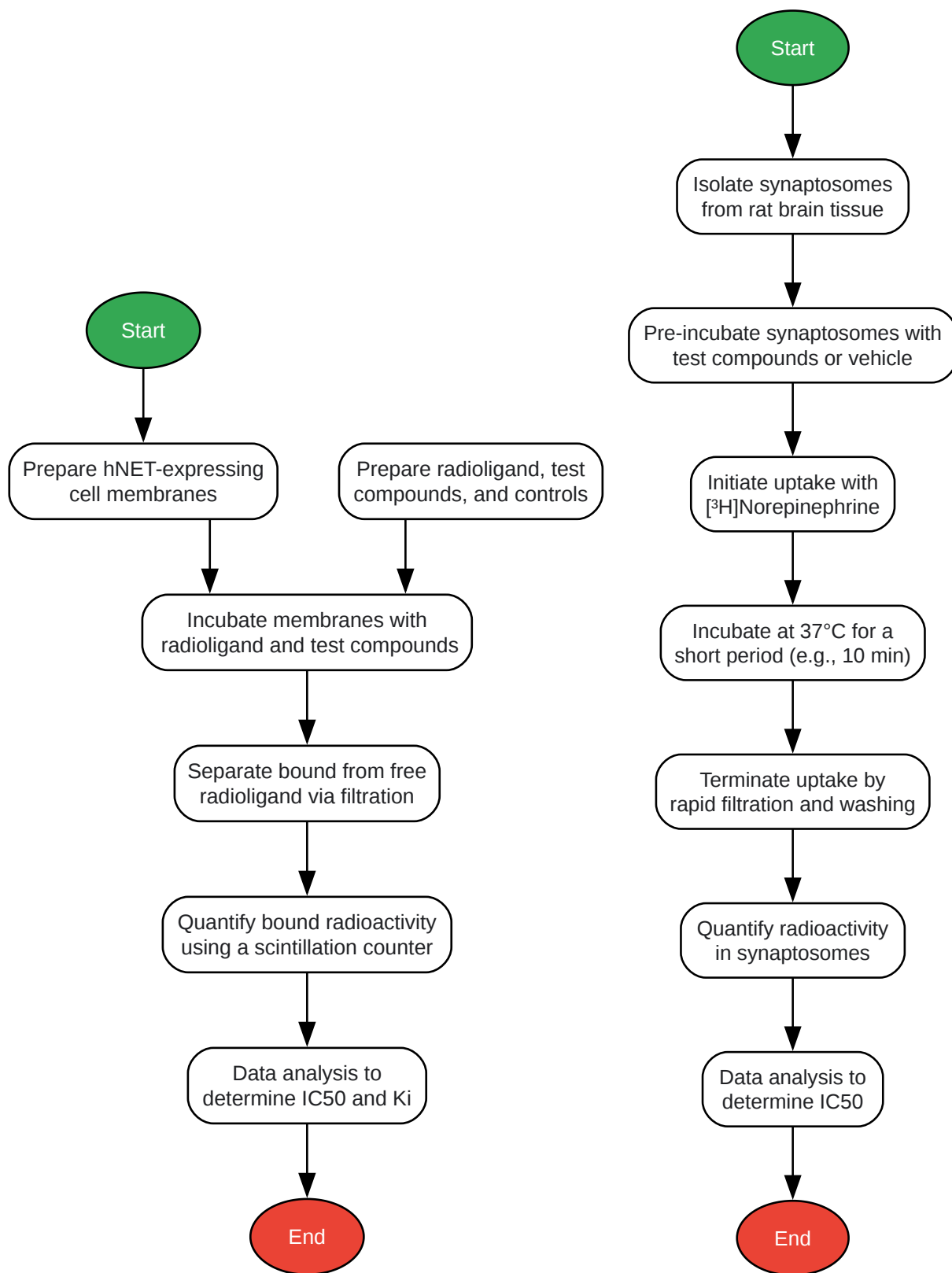
The **norepinephrine** transporter (NET) is a critical protein responsible for the reuptake of **norepinephrine** from the synaptic cleft, thereby terminating its signaling.[1] Inhibition of NET is a key mechanism for various therapeutic agents, particularly antidepressants and drugs for attention-deficit/hyperactivity disorder (ADHD). The development of novel and selective **norepinephrine** reuptake inhibitors (NRIs) requires robust and efficient screening assays to identify and characterize promising lead compounds.

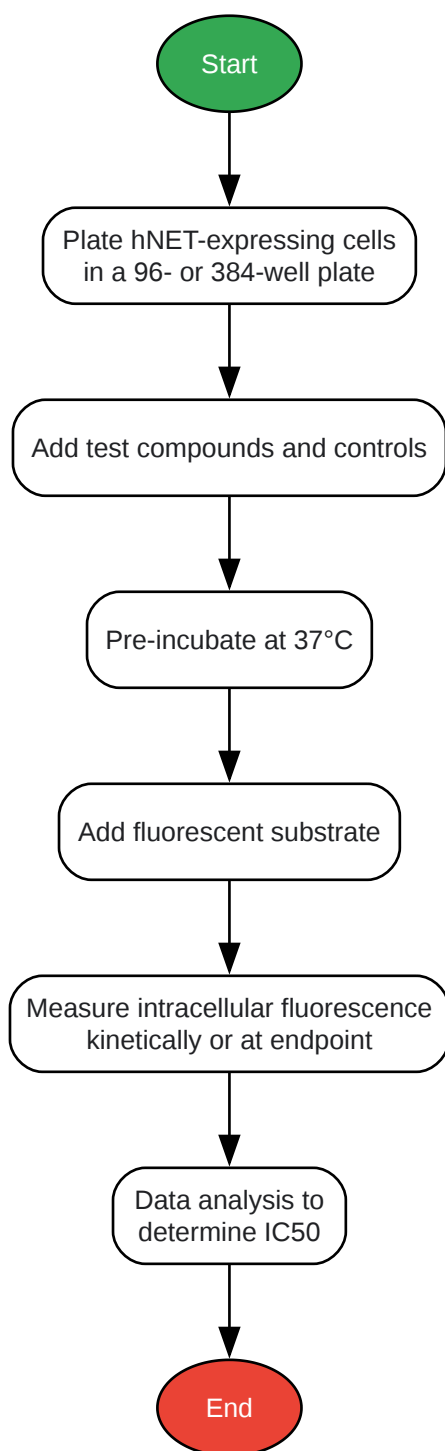
These application notes provide an overview of the common screening assays for novel NRIs, including detailed protocols for key methodologies. The accompanying data and visualizations are intended to guide researchers in selecting and implementing the most appropriate assays for their drug discovery programs.

Norepinephrine Signaling Pathway

Norepinephrine is synthesized from dopamine and stored in vesicles within the presynaptic neuron.[2] Upon neuronal activation, **norepinephrine** is released into the synaptic cleft where it can bind to and activate adrenergic receptors on the postsynaptic neuron.[3] The action of **norepinephrine** is terminated primarily by its reuptake into the presynaptic neuron via the **norepinephrine** transporter (NET).[2] NRIs block this reuptake process, leading to an increased concentration of **norepinephrine** in the synaptic cleft and enhanced signaling.[1]







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